

Application Notes and Protocols for the Electrochemical Characterization of Disperse Red 91

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Compound of Interest

Compound Name: Disperse red 91

Cat. No.: B1616187

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Disperse Red 91, a member of the anthraquinone class of dyes, is utilized in various industrial applications, including textiles and plastics.[1][2] Its core structure, anthraquinone, is electrochemically active, making it amenable to investigation by techniques such as cyclic voltammetry, differential pulse voltammetry, and electrochemical impedance spectroscopy. Understanding the electrochemical properties of **Disperse Red 91** is crucial for quality control, the development of electrochemical sensors for its detection in environmental or biological samples, and for assessing its potential interactions in biological systems, which is of interest to drug development professionals exploring small molecule-protein interactions.

The electrochemical behavior of anthraquinone dyes is primarily governed by the reversible two-electron, two-proton reduction of the quinone moiety to a hydroquinone.[3] The redox potential of this process is sensitive to the chemical environment, including the solvent, electrolyte, and pH, as well as the nature and position of substituents on the anthraquinone core. These electrochemical techniques provide a powerful platform for probing the redox characteristics of **Disperse Red 91**, offering insights into its stability, potential for degradation, and interactions with other molecules.

Electrochemical Properties of Anthraquinone Dyes

While specific electrochemical data for **Disperse Red 91** is not readily available in the literature, the following table summarizes representative electrochemical parameters for related anthraquinone compounds. This data can be used as a reference for what to expect during the analysis of **Disperse Red 91**.

Compound	Technique	Epc (V)	Epa (V)	ΔE_p (mV)	Supporting Electrolyte	Reference
1-aminoanthraquinone	CV	-1.134	-1.056	78	0.1 M Bu4NClO4 in Acetonitrile	[4]
1-ethylaminoanthraquinone	CV	-1.189	-1.111	78	0.1 M Bu4NClO4 in Acetonitrile	[4]
1-(diethylamino)-anthraquinone	CV	-1.258	-1.187	71	0.1 M Bu4NClO4 in Acetonitrile	[4]
Anthraquinone-2-sulfonic acid sodium salt	CV	-0.55	-0.48	70	0.1 M Phosphate Buffer (pH 7.0)	[5]

Epc: Cathodic Peak Potential, Epa: Anodic Peak Potential, ΔE_p : Difference between Epa and Epc, CV: Cyclic Voltammetry

Experimental Protocols

The following are detailed protocols for the electrochemical analysis of **Disperse Red 91**. These protocols are based on established methods for anthraquinone derivatives and may require optimization for specific experimental setups.

Cyclic Voltammetry (CV)

Cyclic voltammetry is a fundamental electrochemical technique used to probe the redox behavior of a compound. It provides information on the reduction and oxidation potentials and the reversibility of the electrochemical process.

Objective: To determine the redox potentials of **Disperse Red 91** and assess the reversibility of its electrochemical reactions.

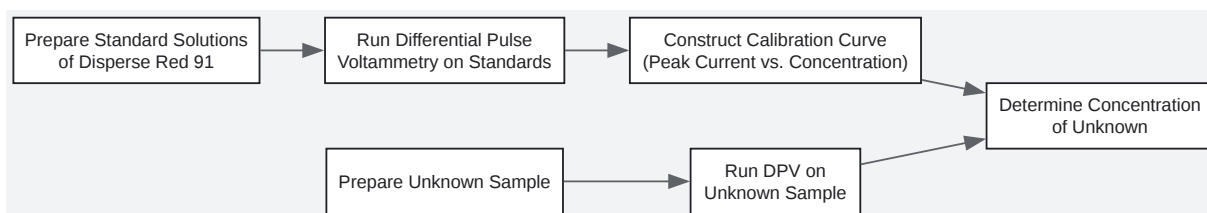
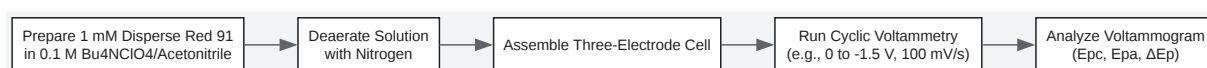
Materials:

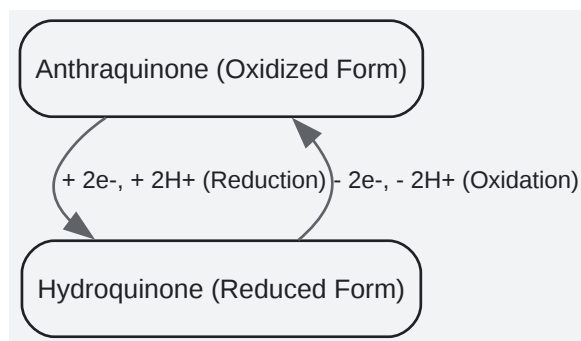
- Potentiostat/Galvanostat
- Three-electrode cell (including a glassy carbon working electrode, a platinum wire counter electrode, and a Ag/AgCl reference electrode)
- **Disperse Red 91**
- Acetonitrile (or other suitable organic solvent)
- Supporting electrolyte (e.g., 0.1 M tetrabutylammonium perchlorate - Bu₄NClO₄)
- Nitrogen gas for deaeration

Procedure:

- **Electrode Preparation:** Polish the glassy carbon working electrode with alumina slurry on a polishing pad, sonicate in deionized water and then in the solvent to be used for the experiment, and dry thoroughly.
- **Solution Preparation:** Prepare a 1 mM solution of **Disperse Red 91** in acetonitrile containing 0.1 M Bu₄NClO₄.

- Deaeration: Purge the solution with nitrogen gas for at least 15 minutes to remove dissolved oxygen, which can interfere with the electrochemical measurements. Maintain a nitrogen blanket over the solution during the experiment.
- Cyclic Voltammetry Measurement:
 - Place the electrodes in the solution.
 - Set the potential range (e.g., from 0 V to -1.5 V vs. Ag/AgCl).
 - Set the scan rate (e.g., 100 mV/s).
 - Run the cyclic voltammogram for several cycles until a stable response is obtained.
- Data Analysis:
 - Identify the cathodic (reduction) and anodic (oxidation) peak potentials (E_{pc} and E_{pa}).
 - Calculate the formal potential, $E^{\circ} = (E_{pa} + E_{pc}) / 2$.
 - Calculate the peak potential separation, $\Delta E_p = E_{pa} - E_{pc}$. For a reversible one-electron process, ΔE_p is approximately 59 mV.
 - Investigate the effect of scan rate on the peak currents to determine if the process is diffusion-controlled.





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. worlddyevariety.com [worlddyevariety.com]
- 3. lcms.cz [lcms.cz]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
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